Application Notes & Protocols: The Medicinal Chemistry of 2-Chloroquinolin-8-ol

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Compound of Interest

Compound Name:	*2-Chloroquinolin-8-ol*
CAS No.:	*31568-91-9*
Cat. No.:	*B1361850*

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Introduction: The Quinoline Scaffold as a Privileged Structure in Drug Discovery

The quinoline ring system, a fusion of a benzene and a pyridine ring, stands as a cornerstone in the field of medicinal chemistry.[1] Its inherent aromatic and heterocyclic nature provides a versatile scaffold capable of interacting with a multitude of biological targets.[2] Historically, quinoline alkaloids like quinine and camptothecin have been pivotal, opening new frontiers in antimalarial and anticancer therapies, respectively.[3] The continued success of synthetic quinoline derivatives, such as ciprofloxacin (antibacterial) and bosutinib (anticancer), underscores the enduring relevance of this pharmacophore in modern drug development.[1][2] These compounds exert their therapeutic effects through diverse mechanisms, including kinase inhibition, disruption of microtubule dynamics, and modulation of DNA topoisomerase.[2][4]

This guide focuses on a specific, functionalized derivative: **2-Chloroquinolin-8-ol**. The strategic placement of a chloro group at the 2-position and a hydroxyl group at the 8-position creates a molecule with unique electronic properties and a potent metal-chelating capability.

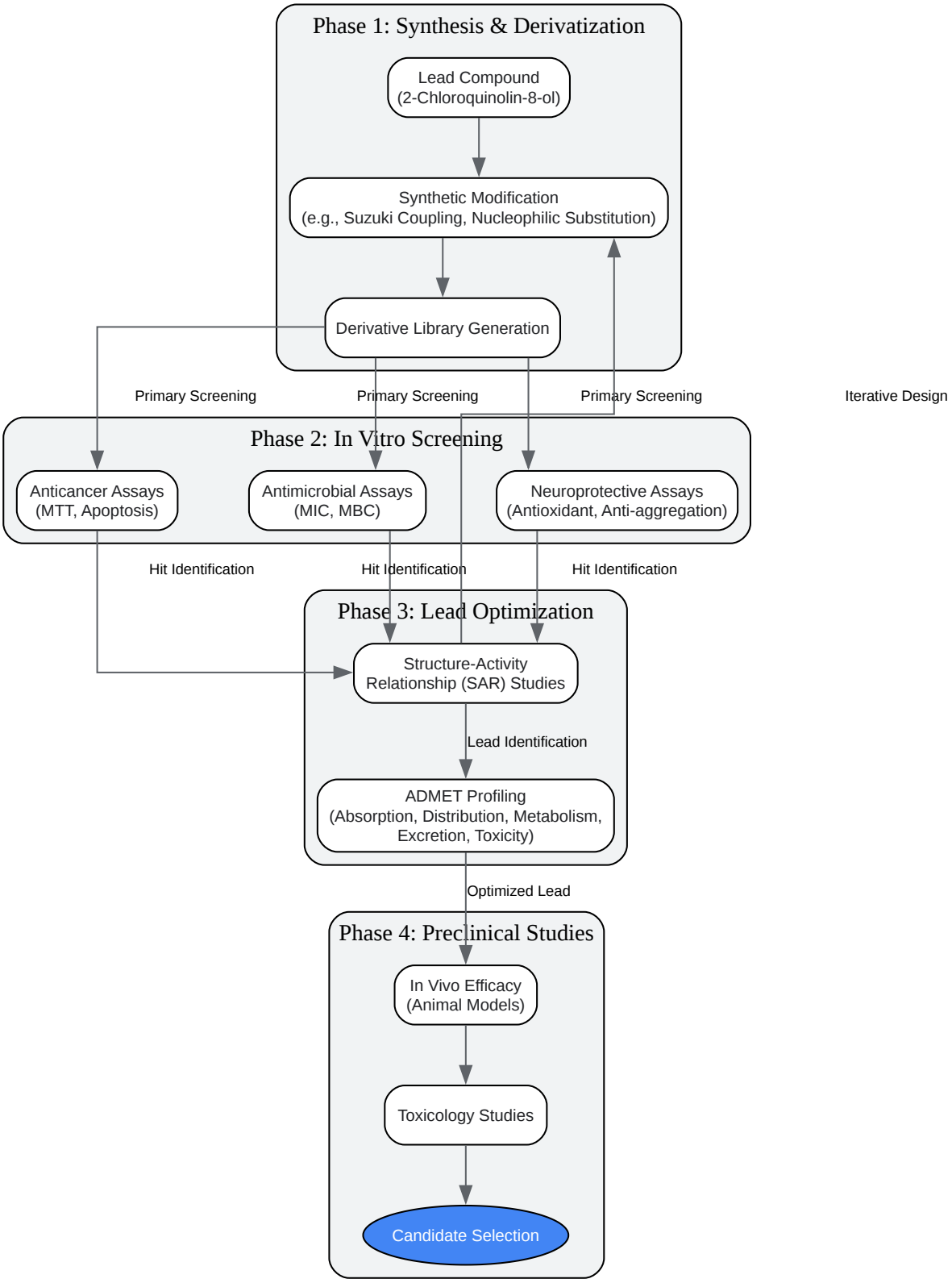
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The chloro group can act as a leaving group for further synthetic elaboration, while the 8-hydroxyquinoline (8-HQ) moiety is renowned for its ability to form stable complexes with various metal ions.[5][6] This dual functionality makes **2-Chloroquinolin-8-ol** a compelling starting point for the development of novel therapeutic agents across several disease areas. We will explore its applications in oncology, infectious diseases, and neurodegenerative disorders, providing detailed protocols and mechanistic insights for each.

Diagram: General Drug Discovery Workflow for Quinoline Derivatives

The following diagram illustrates a typical workflow for advancing a lead compound like **2-Chloroquinolin-8-ol** from initial synthesis to preclinical evaluation.

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Caption: A generalized workflow for the development of therapeutic agents from **2-Chloroquinolin-8-ol**.

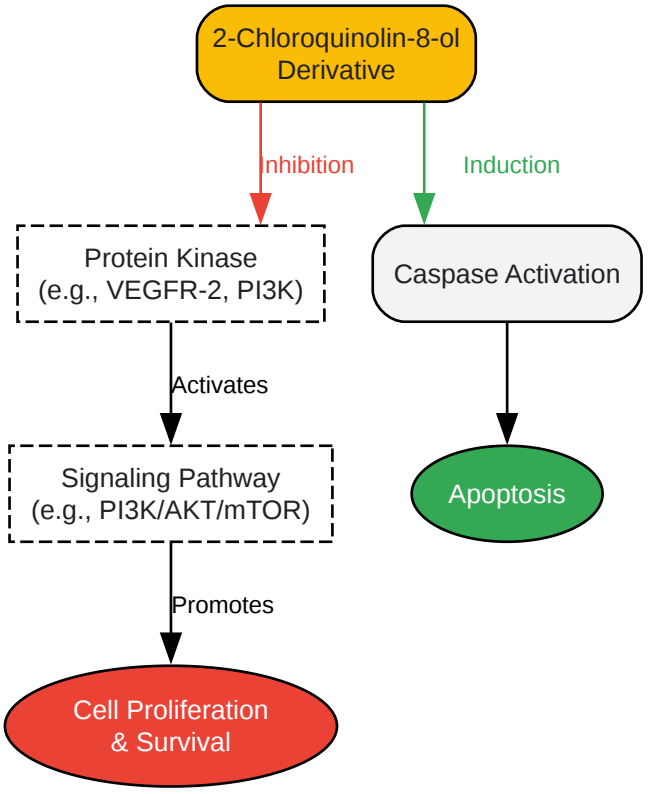
Application in Oncology: Cytotoxic Agents

The quinoline scaffold is a well-established pharmacophore in the design of anticancer agents.[7] Derivatives of 8-hydroxyquinoline (8-HQ), in particular, have demonstrated significant antiproliferative activity, which is often linked to their ability to chelate metal ions essential for tumor growth and enzymatic function.[8] The chelation of metals like copper and iron can induce the production of reactive oxygen species (ROS), leading to oxidative stress and subsequent apoptosis in cancer cells.[5][8] Furthermore, quinoline-based compounds can inhibit critical signaling pathways, such as the PI3K/AKT/mTOR pathway, which is frequently dysregulated in cancer, leading to cell cycle arrest and apoptosis.[4]

Mechanism Insight: Kinase Inhibition and Apoptosis Induction

Derivatives of **2-Chloroquinolin-8-ol** can be synthesized to target specific molecular machinery within cancer cells. The core structure can be modified to fit into the ATP-binding pocket of protein kinases, disrupting signaling cascades that control cell proliferation and survival.[4] For instance, hybridization of the quinoline moiety with other pharmacophores, like chalcones, has yielded potent inhibitors of tubulin polymerization and various kinases.[9][10] The ultimate goal of these targeted interventions is to induce programmed cell death (apoptosis), a key mechanism for eliminating malignant cells.

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Caption: Potential anticancer mechanism involving kinase inhibition and apoptosis induction.

Quantitative Data: Cytotoxicity of Quinoline Derivatives

The efficacy of anticancer compounds is typically quantified by the half-maximal inhibitory concentration (IC_{50}), representing the concentration of a drug that is required for 50% inhibition in vitro. The table below presents IC_{50} values for various quinoline derivatives against several human cancer cell lines, providing a benchmark for evaluating new compounds derived from **2-Chloroquinolin-8-ol**.

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Compound Class	Specific Derivative	Cancer Cell Line	IC_{50} (μM)	Reference
7-Chloroquinoline Derivative	7-chloroquinolinyl benzyl amino carbamate	A2780 (Ovarian)	2.81	[11]
7-Chloroquinoline Derivative	7-chloroquinolinyl benzyl amino carbamate	MCF-7 (Breast)	5.69	[11]
7-Chloroquinoline Derivative	7-chloroquinolinyl benzyl amino carbamate	LNCaP (Prostate)	6.61	[11]
Indolo[2,3-b]quinoline	2-Chloro-8-methoxy-5-methyl-5H-indolo[2,3-b]quinoline	HCT116 (Colorectal)	0.35	[12]
Indolo[2,3-b]quinoline	2-Chloro-8-methoxy-5-methyl-5H-indolo[2,3-b]quinoline	Caco-2 (Colorectal)	0.54	[12]
8-Hydroxyquinoline Hydrazone	Copper(II) Complex	HeLa (Cervical)	< 1.0	[8]
Quinolyl-Chalcone Hybrid	Quinolyl-thienyl chalcone	HUVEC (Endothelial)	0.021	[9]

Protocol: In Vitro Cytotoxicity Assessment using MTT Assay

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This protocol details the 3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide (MTT) assay, a colorimetric method for assessing cell metabolic activity and, by extension, cell viability and cytotoxicity.[11]

Materials:

- Human cancer cell line (e.g., HCT116, MCF-7)
- Complete cell culture medium (e.g., DMEM with 10% FBS)
- Phosphate-Buffered Saline (PBS), sterile
- Trypsin-EDTA solution
- 96-well flat-bottom cell culture plates
- **2-Chloroquinolin-8-ol** derivative stock solution (in DMSO)
- MTT solution (5 mg/mL in sterile PBS)
- Solubilization solution (e.g., DMSO or 0.01 M HCl in 10% SDS)
- Multi-channel pipette, incubator (37°C, 5% CO_2), microplate reader

Procedure:

- Cell Seeding: a. Culture cells to ~80% confluency. b. Harvest cells using Trypsin-EDTA and perform a cell count. c. Dilute the cell suspension to a final concentration of 5 x 10^4 cells/mL in complete medium. d. Seed 100 µL of the cell suspension into each well of a 96-well plate (yielding 5,000 cells/well). e. Incubate the plate for 24 hours at 37°C in a 5% CO_2 incubator to allow for cell attachment.[13]
- Compound Treatment: a. Prepare serial two-fold dilutions of the **2-Chloroquinolin-8-ol** derivative in complete medium from the stock solution. The concentration range should span several orders of magnitude (e.g., 0.1 to 100 µM).[11] b. Include a vehicle control (medium with the same percentage of DMSO as the highest drug concentration) and a blank control (medium only). c. Carefully remove the old medium from the wells and add 100 µL of the

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medium containing the various compound concentrations. d. Incubate the plate for the desired exposure time (typically 24, 48, or 72 hours).[13]

- MTT Addition and Incubation: a. After the treatment period, add 20 µL of the 5 mg/mL MTT solution to each well. b. Incubate the plate for an additional 2-4 hours at 37°C. During this time, viable cells with active mitochondrial dehydrogenases will reduce the yellow MTT to purple formazan crystals.[13]

- Solubilization and Absorbance Measurement: a. Carefully remove the MTT-containing medium from each well without disturbing the formazan crystals. b. Add 150 µL of a solubilizing agent (e.g., DMSO) to each well to dissolve the crystals.[13] c. Gently shake the plate on an orbital shaker for 10-15 minutes to ensure complete solubilization. d. Measure the absorbance of each well at a wavelength of 570 nm using a microplate reader.

- Data Analysis: a. Subtract the average absorbance of the blank wells from all other readings. b. Calculate the percentage of cell viability for each concentration relative to the vehicle control: % Viability = (Absorbance_Treated / Absorbance_Vehicle_Control) * 100 c. Plot the % Viability against the logarithm of the compound concentration and use non-linear regression analysis to determine the IC_{50} value.

Application in Infectious Diseases: Antimicrobial Agents

Halogenated 8-hydroxyquinolines have a long history of use as antimicrobial and antifungal agents.[14][15] Their mechanism of action is often attributed to their ability to chelate essential metal ions like iron, copper, manganese, and zinc.[14] Microorganisms rely on these metals as cofactors for critical enzymes involved in respiration and metabolism. By sequestering these ions, 8-HQ derivatives effectively starve the pathogens, leading to growth inhibition.[14] Cloxyquin (5-Chloroquinolin-8-ol), a close analog of the topic compound, has demonstrated potent activity against Mycobacterium tuberculosis, including multidrug-resistant (MDR) strains.[14] This suggests that derivatives of **2-Chloroquinolin-8-ol** could be effective against a range of pathogens and that their mechanism of action may differ from existing antibiotics.[14]

Quantitative Data: Antimycobacterial Activity of Cloxyquin

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The Minimum Inhibitory Concentration (MIC) is the lowest concentration of an antimicrobial drug that prevents the visible growth of a microorganism. The table below summarizes the MIC values of Cloxyquin against various strains of M. tuberculosis.

M. tuberculosis Strain Type	Number of Isolates	MIC_{50} (µg/mL)	MIC_{90} (µg/mL)	Reference
Drug Sensitive	100	0.125	0.25	[14]
Drug Resistant (non-MDR)	20	0.125	0.25	[14]
Multidrug-Resistant (MDR)	30	0.125	0.125	[14]
Total Clinical Isolates	150	0.125	0.25	[14]

Note: MIC_{50} and MIC_{90} represent the concentrations required to inhibit 50% and 90% of the isolates, respectively.

Protocol: Broth Microdilution for Minimum Inhibitory Concentration (MIC) Determination

This protocol outlines a standard method for determining the MIC of a novel compound against a bacterial strain, adapted from established guidelines.[13][16][17]

Materials:

- Test microorganism (e.g., Staphylococcus aureus, Mycobacterium smegmatis as a surrogate for M. tuberculosis)
- Appropriate sterile broth medium (e.g., Mueller-Hinton Broth)
- Sterile 96-well U-bottom microtiter plates
- **2-Chloroquinolin-8-ol** derivative stock solution (in DMSO)

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- 0.5 McFarland turbidity standard
- Sterile saline or broth for inoculum preparation
- Positive control (standard antibiotic), Negative control (inoculum only), Sterility control (broth only)

Procedure:

- Preparation of Inoculum: a. From a fresh culture plate (18-24 hours old), select several well-isolated colonies of the test microorganism. b. Suspend the colonies in sterile saline or broth. c. Adjust the turbidity of the suspension to match a 0.5 McFarland standard, which corresponds to approximately 1.5 x 10^8 CFU/mL.[16] d. Dilute this adjusted inoculum in the appropriate broth to achieve a final concentration of approximately 5 x 10^5 CFU/mL in the test wells. This typically requires a 1:150 dilution.[13]
- Preparation of Compound Dilutions: a. Add 100 µL of sterile broth to all wells of a 96-well plate. b. Add 100 µL of the compound stock solution (at 2x the highest desired final concentration) to the first well of a row. c. Perform a two-fold serial dilution by transferring 100 µL from the first well to the second, mixing, and repeating this process across the row. Discard 100 µL from the last well. This creates a gradient of compound concentrations.
- Inoculation and Incubation: a. Add 100 µL of the prepared bacterial inoculum (at ~1 x 10^6 CFU/mL) to each well containing the compound dilutions. This brings the final volume to 200 µL and the final inoculum to 5 x 10^5 CFU/mL.[16] b. Set up control wells:
  - Positive Control: 100 µL broth + 100 µL inoculum (no compound).
  - Negative Control (Sterility): 200 µL broth only. c. Cover the plate and incubate at the appropriate temperature (e.g., 35-37°C) for 16-20 hours for most bacteria.[16]
- Determination of MIC: a. After incubation, visually inspect the plate for bacterial growth, indicated by turbidity. b. The MIC is the lowest concentration of the compound at which there is no visible growth (i.e., the first clear well).[13][18]

Caption: Experimental workflow for the Broth Microdilution MIC assay.

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Application in Neurodegenerative Diseases: Metal Chelation Therapy

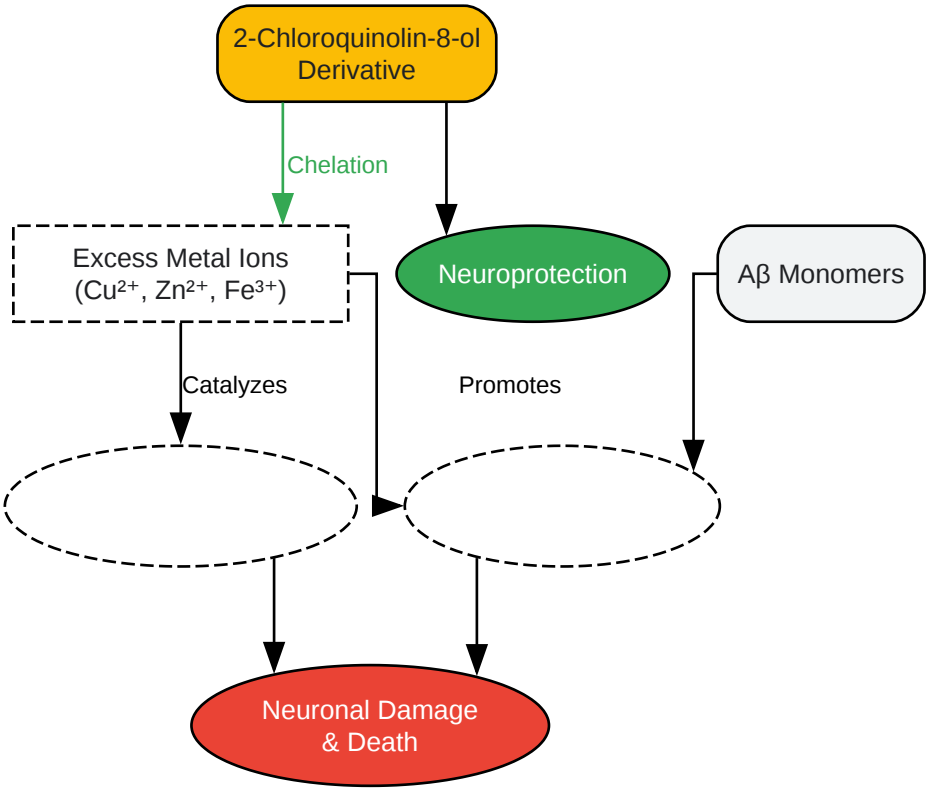
A growing body of evidence implicates the dyshomeostasis of transition metals, such as copper, zinc, and iron, in the pathogenesis of neurodegenerative diseases like Alzheimer's and Parkinson's.[19][20] These metal ions can promote the aggregation of proteins like amyloid-beta (Aβ) and exacerbate oxidative stress through the generation of free radicals.[21] Chelation therapy has emerged as a promising therapeutic strategy to counteract these effects.[19][22] The goal is not to deplete the brain of essential metals but to redistribute them, sequestering the improperly bound ions that drive pathology.[19]

The 8-hydroxyquinoline scaffold is an ideal platform for this approach.[5] Derivatives like clioquinol and PBT2 have shown promise in clinical trials by demonstrating an ability to chelate metal ions, disaggregate Aβ plaques, and cross the blood-brain barrier.[21][23] Given its core 8-HQ structure, **2-Chloroquinolin-8-ol** is a prime candidate for the development of new multifunctional ligands that can chelate metals, scavenge free radicals, and potentially inhibit enzymes like cholinesterases or monoamine oxidases, which are also targets in neurodegenerative disease.[24][25]

Mechanism Insight: Mitigating Metal-Induced Neurotoxicity

2-Chloroquinolin-8-ol derivatives can exert neuroprotective effects by intercepting pathological metal-protein interactions. By binding to excess copper or zinc, they can prevent these ions from cross-linking Aβ peptides into toxic oligomers and plaques. This chelation also prevents the metals from participating in Fenton-like reactions, which generate highly damaging hydroxyl radicals, thus reducing overall oxidative stress in the brain.[5][26]

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Caption: Neuroprotective mechanism via metal chelation to reduce Aβ aggregation and oxidative stress.

Protocol: DPPH Free Radical Scavenging Assay (Antioxidant Capacity)

This protocol describes a common in vitro method to evaluate the antioxidant potential of a compound by measuring its ability to scavenge the stable 2,2-diphenyl-1-picrylhydrazyl (DPPH) free radical.

Materials:

- DPPH solution (e.g., 0.1 mM in methanol)
- **2-Chloroquinolin-8-ol** derivative stock solution (in methanol or DMSO)
- Methanol

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- Positive control (e.g., Ascorbic acid or Trolox)
- 96-well microplate
- Microplate reader

Procedure:

- Preparation of Reagents: a. Prepare a 0.1 mM working solution of DPPH in methanol. This solution should have a deep violet color. Store it in the dark. b. Prepare serial dilutions of the test compound and the positive control in methanol.
- Assay Execution: a. In a 96-well plate, add 100 µL of the various concentrations of the test compound or positive control to designated wells. b. Add 100 µL of methanol to a control well (this will be the reference for 100% DPPH). c. Add 100 µL of the DPPH working solution to all wells. The final volume in each well is 200 µL.
- Incubation and Measurement: a. Mix the contents of the wells gently. b. Incubate the plate in the dark at room temperature for 30 minutes. c. During incubation, antioxidants in the test compound will donate a hydrogen atom to the DPPH radical, causing the violet color to fade to yellow. d. Measure the absorbance of each well at 517 nm.
- Data Analysis: a. Calculate the percentage of DPPH radical scavenging activity using the following formula: % Scavenging = [(Abs_Control - Abs_Sample) / Abs_Control] * 100 where Abs_Control is the absorbance of the DPPH solution without the sample, and Abs_Sample is the absorbance of the DPPH solution with the test compound. b. Plot the % Scavenging against the concentration of the compound to determine the EC_{50} (the effective concentration required to scavenge 50% of the DPPH radicals). A lower EC_{50} value indicates higher antioxidant activity.

References

- Recent advances in research of natural and synthetic bioactive quinolines - PubMed. (2015). Future Med Chem, 7(7), 947-67.
- Application Notes and Protocols: Antimicrobial Susceptibility Testing of Novel Compounds. (2025). Benchchem.
- Recent advances in chemistry and therapeutic potential of functionalized quinoline motifs – a review. (2022). RSC Advances.

© 2026 BenchChem. All rights reserved.

- Application Notes and Protocols for Developing Anticancer Agents from Quinoline Deriv
- Typical Bioactive Quinoline Derivatives. (n.d.).
- In Vitro Assay Protocols for Novel Antimicrobial Compounds. (2025). Benchchem.
- Biologically active quinoline and quinazoline alkaloids part I. (n.d.). PubMed Central.
- Biologically active and naturally occurring quinoline compounds. (n.d.).
- New Perspectives in Iron Chelation Therapy for the Treatment of Neurodegener
- Antimicrobial Susceptibility Testing Protocols. (n.d.). Routledge.
- Antimicrobial Susceptibility Testing: A Comprehensive Review of Currently Used Methods. (n.d.). MDPI.
- Microwave Synthesis, Evaluation, and Docking Study of Amino Acid Derivatives of 7-Chloroquinoline: Exploring Cytotoxic. (2025).
- Review on recent development of quinoline for anticancer activities. (n.d.). Journal of Receptors and Signal Transduction.
- Antimicrobial Susceptibility Testing. (n.d.). Apec.org.
- Comprehensive review on current developments of quinoline-based anticancer agents. (n.d.). Arabian Journal of Chemistry.
- Promising anticancer agents based on 8-hydroxyquinoline hydrazone copper(II) complexes. (n.d.). Dalton Transactions.
- Molecular targets and anticancer activity of quinoline–chalcone hybrids: liter
- In Vitro Activities of Cloxyquin (5-Chloroquinolin-8-ol) against Mycobacterium tuberculosis. (n.d.). Antimicrobial Agents and Chemotherapy.
- Chelation therapy for neurodegenerative diseases. (n.d.). Medicinal Research Reviews.
- Recent Advances in the Synthesis and Biological Activity of 8-Hydroxyquinolines. (n.d.). Molecules.
- Synthesis and Biological Activity of 2-Chloro-8-methoxy-5-methyl-5H-indolo [2,3-b] Quinoline for the Treatment of Colorectal Cancer by Modulating PI3K/AKT/mTOR P
- Insights of 8-Hydroxyquinolines: A Novel Target in Medicinal Chemistry. (n.d.).
- Recent Developments in Metal-Based Drugs and Chelating Agents for Neurodegenerative Diseases Tre
- Metal Ion Chelators Hold Enormous Potential in Neurodegenerative Disorders. (2024). Neurology Advisor.
- Chelation Therapy for Neurodegenerative Diseases | Request PDF. (2025).
- comparing the efficacy of 2-Chloro-8-iodoquinoxaline derivatives as anticancer agents. (2025). Benchchem.
- Recent Advances in the Synthesis and Biological Activity of 8-Hydroxyquinolines. (n.d.). MDPI.
- **2-Chloroquinolin-8-ol** | C9H6ClNO. (n.d.). PubChem.
- Antimicrobial activity of clioquinol and nitroxoline: a scoping review. (n.d.). PubMed Central.

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- Chemistry of Substituted Quinolinones. Part VI. Synthesis and Nucleophilic Reactions of 4-Chloro-8-methylquinolin-2(1H)-one and its Thione Analogue. (n.d.). MDPI.
- Molecular targets and anticancer activity of quinoline–chalcone hybrids: liter
- Synthesis, Antimicrobial Activity and Docking Studies of Novel 8-Chloro-quinolones. (2025). Research Square.
- Synthesis of 2-(substituted methyl)quinolin-8-ols and their complexation with Sn(II) | Request PDF. (2025).
- 8-Hydroxyquinolylnitrones as multifunctional ligands for the therapy of neurodegener
- 8-Hydroxyquinoline and its Derivatives: Synthesis and Applic
- 8-Hydroxyquinoline and its Derivatives: Synthesis and Applic
- Synthesis of 2-[(quinolin-8-yloxy)methyl]quinoline-3-carboxylic acid derivatives. (2013).
- Antibacterial and Antibiofilm Activity of 8-Hydroxyquinoline Derivatives Against Mycobacterium and Staphylococcus Species. (2025).
- Quinoline Derivatives: Promising Antioxidants with Neuroprotective Potential. (2023). Molecules.
- Novel 8-Hydroxyquinoline Derivatives as Multitarget Compounds for the Treatment of Alzheimer's Disease. (2016). ChemMedChem.
- Neuroprotective effects of the antioxidant action of 2-cyclopropylimino-3-methyl-1,3-thiazoline hydrochloride against ischemic neuronal damage in the brain. (2013). Biomolecules & Therapeutics.
- Neuroprotective effects of the alpha2-adrenoceptor antagonists, (+)-efaroxan and (+/-)
- 8-Hydroxyquinoline. (n.d.). Wikipedia.

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Sources

- 1. Recent advances in chemistry and therapeutic potential of functionalized quinoline motifs – a review - RSC Advances (RSC Publishing) DOI:10.1039/D2RA02896D [pubs.rsc.org]
- 2. benchchem.com [benchchem.com]
- 3. Biologically active quinoline and quinazoline alkaloids part I - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Review on recent development of quinoline for anticancer activities - Arabian Journal of Chemistry [arabjchem.org]

- 5. researchgate.net [researchgate.net]
- 6. mdpi.com [mdpi.com]
- 7. Comprehensive review on current developments of quinoline-based anticancer agents - Arabian Journal of Chemistry [arabjchem.org]
- 8. Frontiers | Promising anticancer agents based on 8-hydroxyquinoline hydrazone copper(II) complexes [frontiersin.org]
- 9. Molecular targets and anticancer activity of quinoline–chalcone hybrids: literature review - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Molecular targets and anticancer activity of quinoline–chalcone hybrids: literature review - RSC Advances (RSC Publishing) [pubs.rsc.org]
- 11. pubs.acs.org [pubs.acs.org]
- 12. Synthesis and Biological Activity of 2-Chloro-8-methoxy-5-methyl-5H-indolo [2,3-b] Quinoline for the Treatment of Colorectal Cancer by Modulating PI3K/AKT/mTOR Pathways - PMC [pmc.ncbi.nlm.nih.gov]
- 13. benchchem.com [benchchem.com]
- 14. In Vitro Activities of Cloxyquin (5-Chloroquinolin-8-ol) against Mycobacterium tuberculosis - PMC [pmc.ncbi.nlm.nih.gov]
- 15. scispace.com [scispace.com]
- 16. benchchem.com [benchchem.com]
- 17. Antimicrobial Susceptibility Testing: A Comprehensive Review of Currently Used Methods - PMC [pmc.ncbi.nlm.nih.gov]
- 18. apec.org [apec.org]
- 19. Chelation therapy for neurodegenerative diseases - PubMed [pubmed.ncbi.nlm.nih.gov]
- 20. Recent Developments in Metal-Based Drugs and Chelating Agents for Neurodegenerative Diseases Treatments | MDPI [mdpi.com]
- 21. researchgate.net [researchgate.net]
- 22. pharmacytimes.com [pharmacytimes.com]
- 23. mdpi.com [mdpi.com]
- 24. 8-Hydroxyquinolylnitrones as multifunctional ligands for the therapy of neurodegenerative diseases - PMC [pmc.ncbi.nlm.nih.gov]
- 25. Novel 8-Hydroxyquinoline Derivatives as Multitarget Compounds for the Treatment of Alzheimer's Disease - PubMed [pubmed.ncbi.nlm.nih.gov]

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- 26. Neuroprotective effects of the antioxidant action of 2-cyclopropylimino-3-methyl-1,3-thiazoline hydrochloride against ischemic neuronal damage in the brain - PubMed [pubmed.ncbi.nlm.nih.gov]
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